

Viscosity testing of "Bis(2-hexyldecyl) adipate" for lubricant applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(2-hexyldecyl) adipate*

Cat. No.: *B15466299*

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Application Note: Viscosity Testing of Ester Adipate Lubricants

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides information on the viscosity testing of Bis(2-ethylhexyl) adipate (also known as DEHA or DOA) as a representative example due to the limited availability of specific data for "**Bis(2-hexyldecyl) adipate**." The methodologies and principles described are generally applicable to similar long-chain ester lubricants.

Introduction

Bis(2-hexyldecyl) adipate is a synthetic ester anticipated to have properties suitable for lubricant applications, including favorable viscosity characteristics, thermal stability, and lubricity. Ester-based lubricants are widely utilized in various demanding environments, such as in industrial machinery and automotive applications, due to these beneficial properties.^[1] Viscosity is a critical parameter for lubricants as it directly influences the formation of a protective film between moving parts, affecting equipment performance and longevity.^[1] This application note details the protocols for testing the viscosity of such ester lubricants, using Bis(2-ethylhexyl) adipate as a case study.

Quantitative Data Summary

The following table summarizes the known viscosity and other relevant physical properties of Bis(2-ethylhexyl) adipate. This data is essential for understanding its behavior as a lubricant under various temperature conditions.

Property	Value	Temperature (°C)	Standard/Method
Kinematic Viscosity	8.2 cSt	37.8	-
Dynamic Viscosity	12 to 16 mPa·s	20	DIN 51562
Density	0.925 g/mL	20	DIN 51757
Pour Point	< -50 °C	-	DIN ISO 3016
Flash Point	> 110 °C (>230 °F)	-	-
Boiling Point	417 °C	-	-
Melting Point	-67 °C	-	-

Data sourced from multiple references.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols

Protocol 1: Determination of Kinematic Viscosity using a Capillary Viscometer (ASTM D445)

This protocol outlines the standard method for measuring the kinematic viscosity of transparent and opaque liquids, which is a fundamental test for lubricants.[\[5\]](#)

1. Objective: To determine the kinematic viscosity of the ester lubricant at a specified temperature (e.g., 40°C and 100°C) to assess its flow characteristics.[\[5\]](#)

2. Materials and Equipment:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath with precise temperature control ($\pm 0.02^{\circ}\text{C}$)
- Stopwatch or other suitable timing device

- Pipettes
- The ester lubricant sample (Bis(2-ethylhexyl) adipate as a proxy)
- Solvents for cleaning (e.g., heptane, acetone)
- Filtered, dry air or nitrogen supply

3. Procedure:

- Viscometer Selection: Choose a calibrated viscometer where the flow time will be not less than 200 seconds.
- Sample Preparation: Ensure the lubricant sample is homogeneous and free from air bubbles. Filter the sample if necessary.
- Viscometer Charging:
 - Charge the viscometer with the sample in the manner dictated by the design of the instrument, avoiding the introduction of air bubbles.
 - The amount of sample should be sufficient to reach the timing marks.
- Temperature Equilibration:
 - Mount the viscometer vertically in the constant temperature bath.
 - Allow the viscometer to equilibrate for at least 30 minutes to ensure the sample reaches the test temperature.
- Measurement:
 - Using suction, draw the liquid up through the capillary tube to a point above the top timing mark.
 - Release the suction and allow the liquid to flow freely back down the capillary.
 - Start the timer as the meniscus of the liquid passes the upper timing mark.

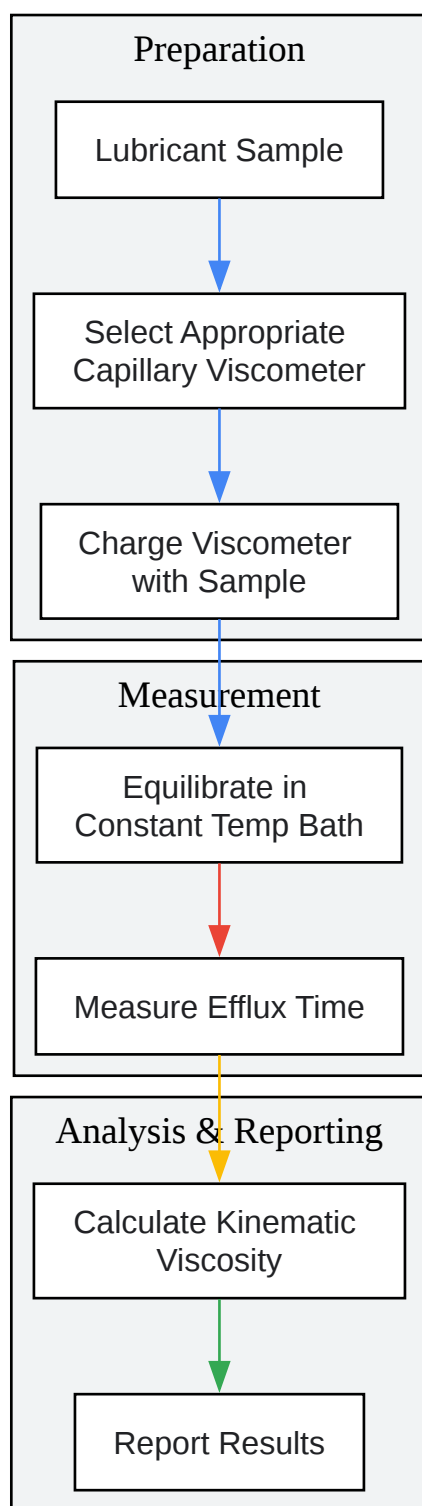
- Stop the timer as the meniscus passes the lower timing mark.
- Record the flow time in seconds.
- Repeatability: Perform at least two measurements. The two flow times should agree within the viscometer's specified repeatability. If not, repeat the measurement after thorough cleaning and drying of the viscometer.
- Calculation:
 - Calculate the kinematic viscosity (ν) using the following equation: $\nu = C * t$ Where: ν = kinematic viscosity in centistokes (cSt) or mm²/s C = calibration constant of the viscometer in cSt/s t = average flow time in seconds

4. Cleaning:

- Thoroughly clean the viscometer with appropriate solvents and dry with filtered, dry air after each set of measurements.

Experimental Workflow

The following diagram illustrates the logical workflow for the viscosity testing of an ester lubricant.



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Caption: Workflow for Kinematic Viscosity Measurement.

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References

- 1. How To Test Ester Lubricants For Quality Assurance – Lets Evo [lets-evo.net]
- 2. BIS(2-ETHYLHEXYL) ADIPATE - Ataman Kimya [atamanchemicals.com]
- 3. [PDF] Density, kinematic viscosity, and refractive index for bis(2-ethylhexyl) adipate, tris(2-ethylhexyl) trimellitate, and diisononyl phthalate | Semantic Scholar [semanticscholar.org]
- 4. Oil Viscosity - How It's Measured and Reported [machinerylubrication.com]
- 5. WO2015099907A1 - Low viscosity ester lubricant and method for using - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Viscosity testing of "Bis(2-hexyldecyl) adipate" for lubricant applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15466299#viscosity-testing-of-bis-2-hexyldecyl-adipate-for-lubricant-applications]

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